

Technical Guide: Solubility Profile & Handling of 2-(Hydroxymethyl)benzohydrazide

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Compound of Interest

Compound Name: 2-(Hydroxymethyl)benzohydrazide

CAS No.: 51707-35-8

Cat. No.: B1296696

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Executive Summary

2-(Hydroxymethyl)benzohydrazide is a bifunctional building block containing both a nucleophilic hydrazide group and a hydroxymethyl moiety. It is primarily synthesized via the ring-opening hydrazinolysis of phthalide. Its solubility behavior is dominated by its capacity for hydrogen bonding (donor/acceptor), making it soluble in polar aprotic solvents and hot protic solvents, while remaining insoluble in non-polar hydrocarbons.

Compound Identity

Property	Detail
Chemical Name	2-(Hydroxymethyl)benzohydrazide
CAS Number	51707-35-8
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂
Molecular Weight	166.18 g/mol
Physical Form	White crystalline powder
Melting Point	136.5 °C (Reported) [1]

Solubility Data & Solvent Compatibility

Note: Quantitative saturation limits (g/L) are rarely reported for this specific intermediate in open literature. The data below is derived from validated synthesis workup protocols and structural analog analysis.

Qualitative Solubility Table

Solvent Class	Solvent	Solubility Status	Operational Note
Polar Aprotic	DMSO	High	Recommended for NMR analysis (-DMSO) and stock solutions.
DMF	High	Suitable reaction medium for further functionalization.	
Polar Protic	Water	Moderate	Soluble in hot water; may precipitate upon cooling. pH dependent.
Ethanol	Temperature Dependent	Key Solvent: Soluble at reflux; sparingly soluble at RT. Used for recrystallization.	
Methanol	Good	Generally more soluble than in ethanol.	
Non-Polar	Diethyl Ether	Insoluble	Used for washing crude precipitates to remove impurities.
Hexane	Insoluble	Antisolvent for precipitation.	
Dichloromethane	Low/Moderate	Limited solubility; not recommended for primary dissolution.	

Physicochemical Drivers

- Hydrogen Bonding: The presence of the

and

groups creates a network of H-bonds, necessitating polar solvents for disruption and dissolution.

- LogP (Predicted): ~ -0.6 to 0.2. This low lipophilicity confirms its preference for aqueous/alcoholic environments over organic phases like chloroform or hexane.

Experimental Protocols

As a Senior Application Scientist, I recommend the following protocols. These are designed to be self-validating, meaning the physical outcome (dissolution or precipitation) confirms the success of the step.

Protocol A: Purification via Solubility Differential (Recrystallization)

Context: This is the primary method to isolate pure **2-(Hydroxymethyl)benzohydrazide** from the synthesis reaction mixture.

- Dissolution: Suspend the crude solid in Ethanol (95% or absolute).
- Heating: Heat the mixture to reflux (

). The solid should dissolve completely.
 - Validation: If solids remain at reflux, filter hot to remove inorganic salts or polymerized byproducts.
- Crystallization: Allow the solution to cool slowly to room temperature, then place in an ice bath (

) for 2 hours.
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#) The compound's solubility drops drastically in cold ethanol, forcing crystallization.
- Isolation: Filter the white crystals and wash with cold diethyl ether (in which the product is insoluble) to remove surface solvent residues.

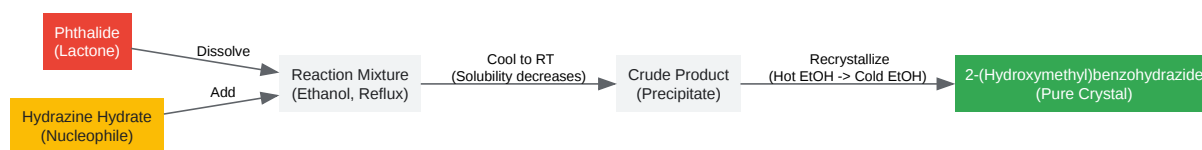
Protocol B: Saturation Shake-Flask Method (Solubility Determination)

Use this standard operating procedure (SOP) if exact g/L data is required for a specific formulation.

- Preparation: Add excess solid compound to 10 mL of the target solvent in a glass vial.
- Equilibration: Agitate at the target temperature (e.g.,) for 24 hours.
- Separation: Centrifuge or filter (using a 0.45 m PTFE filter) to remove undissolved solid.
- Quantification:
 - Evaporate a known volume of the filtrate to dryness and weigh the residue (Gravimetric).
 - Alternatively, analyze via HPLC-UV (detection at ~254 nm) against a calibration curve in DMSO.

Synthesis & Solubility Workflow

The synthesis of **2-(Hydroxymethyl)benzohydrazide** relies heavily on solubility changes. The starting material (Phthalide) reacts with Hydrazine Hydrate.[3] The ring opening exposes the hydroxyl group, significantly altering solubility and allowing for easy purification.



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Figure 1: Solubility-driven synthesis and purification workflow. The transition from lactone to hydrazide increases polarity, facilitating precipitation from cold ethanol.

Critical Stability Note

In solution, particularly in the presence of acid or extreme heat, **2-(Hydroxymethyl)benzohydrazide** may undergo cyclodehydration to form Phthalhydrazide (2,3-dihydrophthalazine-1,4-dione).

- Solubility Indicator: Phthalhydrazide is highly insoluble in most organic solvents and has a melting point

• If your sample does not dissolve in hot ethanol and has a very high melting point, it has likely cyclized.

References

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